

Application Notes and Protocols: N-Trifluoroacetyl-3,4-(methylenedioxy)aniline

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Compound of Interest

Compound Name:	N-TRIFLUOROACETYL-3,4-(METHYLENEDIOXY)ANILINE
Cat. No.:	B029959

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Abstract

N-Trifluoroacetyl-3,4-(methylenedioxy)aniline is a research chemical that serves as a valuable synthetic intermediate and building block in medicinal chemistry and organic synthesis. Its trifluoroacetyl group offers a protective strategy for the amine functionality of 3,4-(methylenedioxy)aniline, a precursor to various biologically active compounds. This document provides detailed application notes, including physicochemical properties and potential uses, along with a comprehensive experimental protocol for its synthesis.

Physicochemical Properties

A summary of the key physicochemical properties of **N-Trifluoroacetyl-3,4-(methylenedioxy)aniline** is presented in the table below.

Property	Value	Reference
CAS Number	85575-56-0	[1] [2] [3]
Molecular Formula	C ₉ H ₆ F ₃ NO ₃	[1] [2] [3]
Molecular Weight	233.14 g/mol	[1] [2] [3]
Appearance	Pale Violet Solid	[2]
Purity (by HPLC)	99.34%	[1]
Storage	2-8°C Refrigerator	[1] [2]
IUPAC Name	N-(1,3-benzodioxol-5-yl)-2,2,2-trifluoroacetamide	[1] [2]
Synonyms	N-Trifluoroacetyl-3,4-(methylenedioxy)aniline	[1] [2]

Applications

N-Trifluoroacetyl-3,4-(methylenedioxy)aniline is primarily utilized as a synthetic intermediate in the development of more complex molecules. The trifluoroacetyl group serves as a protecting group for the primary amine of 3,4-(methylenedioxy)aniline, allowing for selective reactions at other positions of the molecule. The parent compound, 3,4-(methylenedioxy)aniline, is a well-established precursor in the synthesis of various pharmacologically active compounds, including inhibitors of monoamine oxidase (MAO) and acetylcholinesterase (AChE), which are targets for neurodegenerative diseases.[\[1\]](#) It is also a key building block for the construction of heterocyclic systems.[\[4\]](#)

Potential applications of **N-Trifluoroacetyl-3,4-(methylenedioxy)aniline** include:

- As a protected building block: In multi-step organic syntheses, the trifluoroacetyl group can be readily removed under basic conditions to deprotect the amine, which can then undergo further reactions such as N-alkylation or cyclization.[\[5\]](#)
- Precursor for heterocyclic synthesis: After deprotection, the resulting 3,4-(methylenedioxy)aniline can be used in condensation reactions to form fused heterocyclic systems, which are common scaffolds in medicinal chemistry.[\[4\]](#)

- Intermediate in the synthesis of bioactive molecules: Given the biological activity of derivatives of 3,4-(methylenedioxy)aniline, this compound is a potential starting material for the synthesis of novel drug candidates.

Experimental Protocols

Synthesis of N-Trifluoroacetyl-3,4-(methylenedioxy)aniline

This protocol is adapted from general procedures for the trifluoroacetylation of anilines.

Materials:

- 3,4-(Methylenedioxy)aniline
- Trifluoroacetic anhydride (TFAA)
- Pyridine
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator

- Standard glassware for extraction and filtration

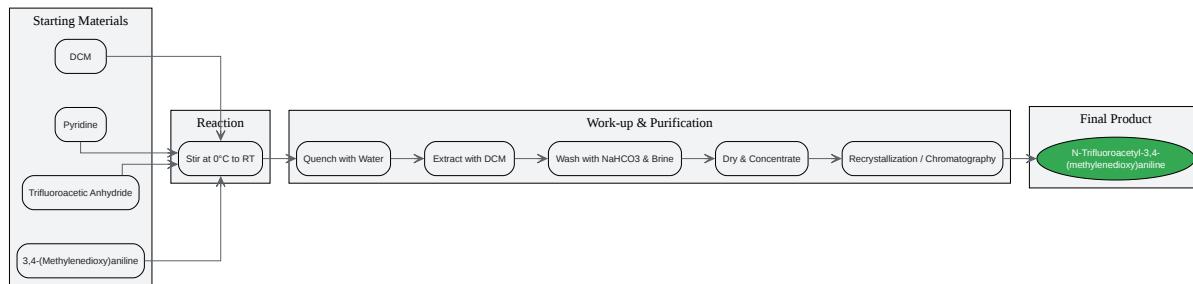
Procedure:

- Reaction Setup: In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve 3,4-(methylenedioxy)aniline (1.0 eq) in anhydrous dichloromethane (DCM). Add pyridine (1.1 eq) to the solution. Cool the flask to 0°C in an ice bath.
- Addition of Trifluoroacetic Anhydride: While stirring, add trifluoroacetic anhydride (1.1 eq) dropwise to the cooled solution via a dropping funnel over a period of 15-20 minutes. Maintain the temperature at 0°C during the addition.
- Reaction: After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Work-up: Upon completion of the reaction, quench the reaction by slowly adding water. Transfer the mixture to a separatory funnel.
- Extraction: Wash the organic layer sequentially with saturated aqueous NaHCO₃ solution and brine.
- Drying and Concentration: Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by recrystallization or column chromatography on silica gel to yield **N-Trifluoroacetyl-3,4-(methylenedioxy)aniline** as a solid.

Safety Precautions:

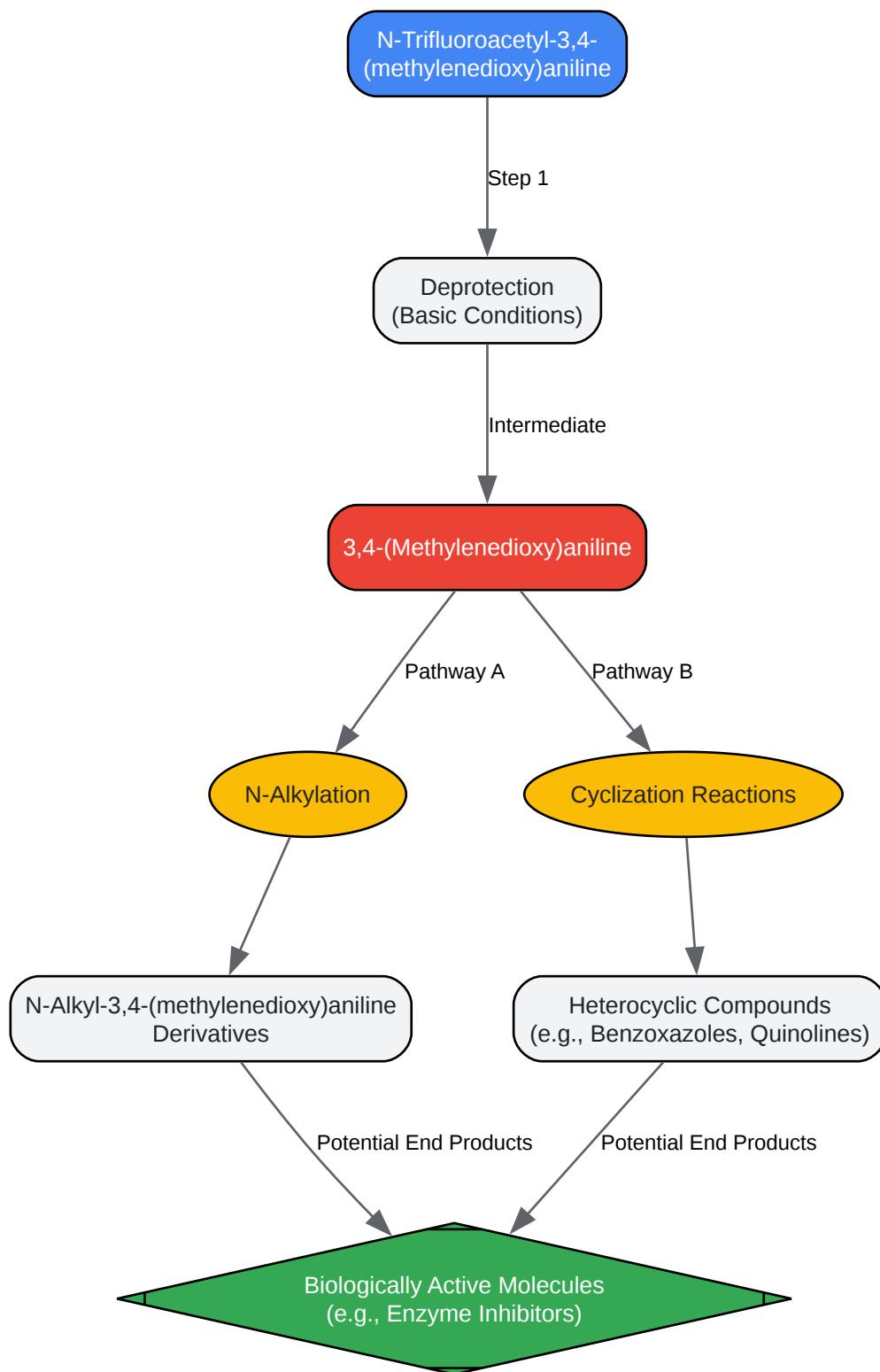
- Trifluoroacetic anhydride is corrosive and moisture-sensitive. Handle it in a fume hood with appropriate personal protective equipment (PPE), including gloves and safety glasses.
- Pyridine is a flammable and toxic liquid. Use in a well-ventilated fume hood.
- Dichloromethane is a volatile and potentially carcinogenic solvent. Handle with care in a fume hood.

Visualizations



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Caption: Synthetic workflow for **N-Trifluoroacetyl-3,4-(methylenedioxy)aniline**.



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Caption: Potential synthetic applications of the target compound.

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References

- 1. Exploration of a Library of 3,4-(Methylenedioxy)aniline-Derived Semicarbazones as Dual Inhibitors of Monoamine Oxidase and Acetylcholinesterase: Design, Synthesis, and Evaluation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. nbinno.com [nbino.com]
- 3. pubs.acs.org [pubs.acs.org]
- 4. 3,4-(Methylenedioxy)aniline | 14268-66-7 | Benchchem [benchchem.com]
- 5. 3,4-(Methylenedioxy)aniline | 14268-66-7 [chemicalbook.com]
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